

Axinysone A: A Comprehensive Technical Review

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Axinysone A is a naturally occurring sesquiterpenoid of the aristolane class. It has been isolated from two distinct biological sources: the marine sponge Axinyssa isabela and the terrestrial fungus Ramaria formosa. This dual origin makes **Axinysone A** a subject of interest for chemical ecology and natural product biosynthesis research. Structurally, it possesses a characteristic tricyclic core with a molecular formula of C₁₅H₂₂O₂ and a molecular weight of 234.33 g/mol . **Axinysone A** has been investigated for its potential biological activities, including cytotoxic and enzyme inhibitory effects. This technical guide provides a detailed overview of the existing literature on **Axinysone A**, focusing on its biological activities, the experimental protocols used for its evaluation, and its chemical properties.

Chemical and Physical Properties



Property	Value	Reference
Molecular Formula	C15H22O2	[Journal of Natural Products, 2008]
Molecular Weight	234.33 g/mol	[Journal of Natural Products, 2008]
IUPAC Name	(1aR,4aS,7R,7aR,7bS)-7- hydroxy-1,1,4a,7-tetramethyl- 1a,2,3,4,7,7a- hexahydrocyclopropa[b]naphth alen-5(1H)-one	[PubChem]
CAS Number	1114491-57-4	[PubChem]
Appearance	Colorless oil	[Chemical and Pharmaceutical Bulletin, 2015]

Biological Activity

Axinysone A has been evaluated for two primary biological activities: cytotoxicity against human tumor cell lines and inhibition of human neutrophil elastase.

Cytotoxic Activity

In a study by Esposito et al. (2008), **Axinysone A** was isolated from the marine sponge Axinyssa isabela and tested for its cytotoxic effects against three human tumor cell lines. The results are summarized in the table below.

Cell Line	Cancer Type	IC₅₀ (μg/mL)
A549	Lung Carcinoma	>10
HCT-116	Colon Carcinoma	>10
T98G	Glioblastoma	>10

Data from Esposito et al., Journal of Natural Products, 2008.



The results indicate that **Axinysone A** did not exhibit significant cytotoxicity against these three cancer cell lines at the concentrations tested.

Enzyme Inhibitory Activity

Lee et al. (2015) isolated **Axinysone A** from the fruiting bodies of the fungus Ramaria formosa and evaluated its inhibitory activity against human neutrophil elastase (HNE).

Compound	Concentration (µM)	% Inhibition of HNE
Axinysone A	100	35-30%
EGCG (positive control)	100	60%

Data from Lee et al., Chemical and Pharmaceutical Bulletin, 2015.

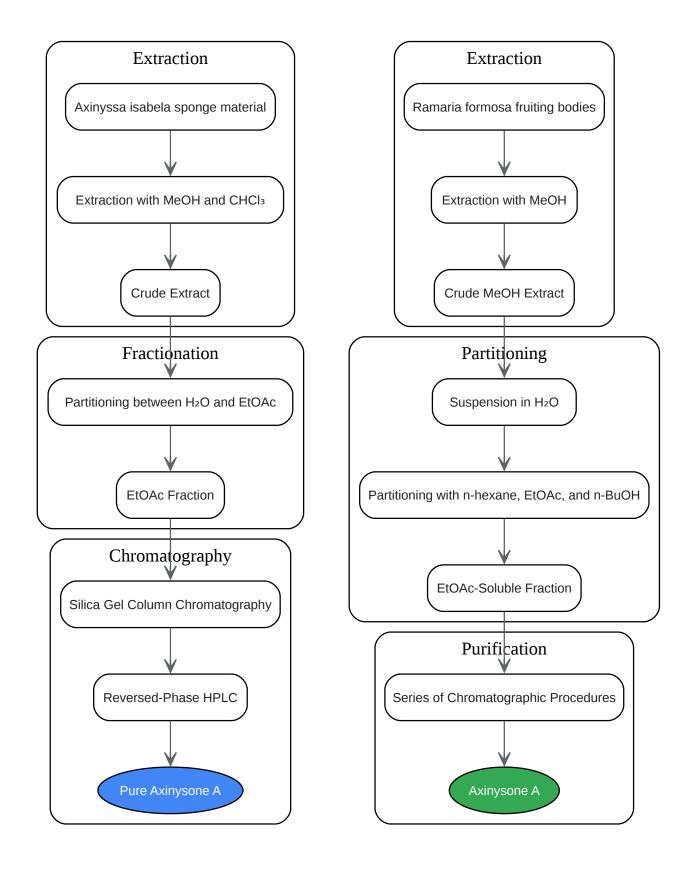
Axinysone A demonstrated moderate inhibitory activity against human neutrophil elastase.

Experimental Protocols Isolation of Axinysone A

From Axinyssa isabela (Marine Sponge):

The detailed protocol for the isolation of **Axinysone A** from the sponge Axinyssa isabela is described by Esposito et al. (2008). The general workflow is as follows:





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